

Application Notes and Protocols for K-Ar Dating of Biotite Separates

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Compound of Interest

Compound Name: **BLACK MICA (biotite)**

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Introduction

The Potassium-Argon (K-Ar) dating technique is a radiometric method used in geochronology and archaeology to determine the age of rocks and minerals. This method is based on the radioactive decay of potassium-40 (^{40}K) to argon-40 (^{40}Ar).^{[1][2]} When a rock or mineral crystallizes from magma or lava, it incorporates potassium, but the gaseous argon is excluded. As time passes, the ^{40}K within the mineral decays into ^{40}Ar , which becomes trapped within the crystal lattice.^[1] By measuring the ratio of ^{40}K to the accumulated radiogenic ^{40}Ar , the time since the mineral cooled and solidified can be calculated.^{[1][2]}

Biotite, a common potassium-rich mica mineral, is particularly well-suited for K-Ar dating. Its crystal structure effectively retains the radiogenic ^{40}Ar produced from ^{40}K decay, making it a reliable chronometer for a wide range of geological time scales, typically for materials older than 100,000 years.^{[2][3]} This document provides detailed application notes and protocols for the K-Ar dating of biotite separates.

Principle of the Method

The K-Ar dating method relies on the branched decay of the naturally occurring radioactive isotope ^{40}K . Approximately 10.48% of ^{40}K atoms decay to ^{40}Ar through electron capture, while the remaining 89.52% decay to calcium-40 (^{40}Ca) via beta decay.^[4] The K-Ca decay scheme

is less commonly used for dating because the daughter isotope, ^{40}Ca , is often abundant as a common, non-radiogenic isotope, making it difficult to distinguish the radiogenic component.[3]

The age of a biotite sample is calculated using the following equation:

$$t = (1/\lambda) * \ln(1 + ({}^{40}\text{Ar}^* / {}^{40}\text{K}))$$

Where:

- t is the age of the sample.
- λ is the total decay constant of ${}^{40}\text{K}$ ($\lambda_e + \lambda\beta$).[5]
- ${}^{40}\text{Ar}^*$ is the concentration of radiogenic argon-40.
- ${}^{40}\text{K}$ is the concentration of potassium-40.

A critical aspect of K-Ar dating is the correction for atmospheric argon, which may be present as contamination. This is achieved by measuring the non-radiogenic isotope argon-36 (${}^{36}\text{Ar}$) and using the known atmospheric ${}^{40}\text{Ar}/{}^{36}\text{Ar}$ ratio of approximately 298.5 to subtract the atmospheric ${}^{40}\text{Ar}$ component from the total measured ${}^{40}\text{Ar}$.[5][6]

Quantitative Data Summary

For accurate age determination, precise values for decay constants and isotopic abundances are essential.

Parameter	Value	Reference
Total Decay Constant of ^{40}K (λ)	$5.543 \times 10^{-10} \text{ yr}^{-1}$	[5]
Electron Capture Decay Constant (λ_e)	$0.581 \times 10^{-10} \text{ yr}^{-1}$	[5]
Beta Decay Constant ($\lambda\beta$)	$4.962 \times 10^{-10} \text{ yr}^{-1}$	[5]
Half-life of ^{40}K	1.248 billion years	[5]
Isotopic Abundance of ^{40}K	0.0117% of total K	[7]
Atmospheric $^{40}\text{Ar}/^{36}\text{Ar}$ Ratio	298.5	[5]
Atmospheric $^{38}\text{Ar}/^{36}\text{Ar}$ Ratio	0.187	[5]
Typical Potassium (K) Content in Biotite	~8.3%	[8]

Experimental Protocols

Sample Preparation and Mineral Separation

The initial and most critical phase of the K-Ar dating process is the preparation of a pure biotite mineral separate from the host rock.

Methodology:

- Rock Crushing and Sieving:
 - Select a fresh, unweathered rock sample.
 - Crush the rock using a jaw crusher and then mill it to a specific grain size fraction (e.g., 250-420 μm).[9]
 - Sieve the crushed material to isolate the desired grain size.[10]
- Initial Mineral Concentration:
 - Wash and de-slime the sieved grains with deionized water to remove fine particles.[9]

- Dry the sample in an oven at a low temperature.[11]
- Magnetic Separation:
 - Use a Frantz Isodynamic Magnetic Separator to separate magnetic minerals, including biotite, from non-magnetic minerals like quartz and feldspar.[9][10] Biotite is concentrated in the magnetic fraction.[9]
- Heavy Liquid Separation:
 - Further purify the biotite concentrate using heavy liquids with specific densities. This step helps to remove minerals with similar magnetic properties but different densities.
- Hand-Picking:
 - Under a binocular microscope, hand-pick individual biotite grains to ensure a purity of at least 98-99%. [10][11] This is a tedious but essential step to remove any remaining impurities or altered grains.[10]
- Cleaning:
 - Clean the final biotite separate in an ultrasonic bath with distilled water and acetone to remove any surface contamination.[11]
 - Dry the purified sample in an oven.[11]

Potassium Concentration Measurement

A separate aliquot of the purified biotite sample is used to determine the potassium concentration.

Methodology:

- Sample Digestion:
 - Accurately weigh an aliquot of the biotite separate.

- Dissolve the sample in a mixture of acids, such as hydrofluoric (HF) and nitric (HNO₃) acids.[11]
- Analysis:
 - Analyze the potassium concentration in the resulting solution using one of the following techniques:
 - Flame Photometry[7]
 - Atomic Absorption Spectrometry (AAS)[4]
 - Inductively Coupled Plasma Mass Spectrometry (ICP-MS)[11]

Argon Isotope Measurement

The second aliquot of the biotite separate is used for argon isotope analysis.

Methodology:

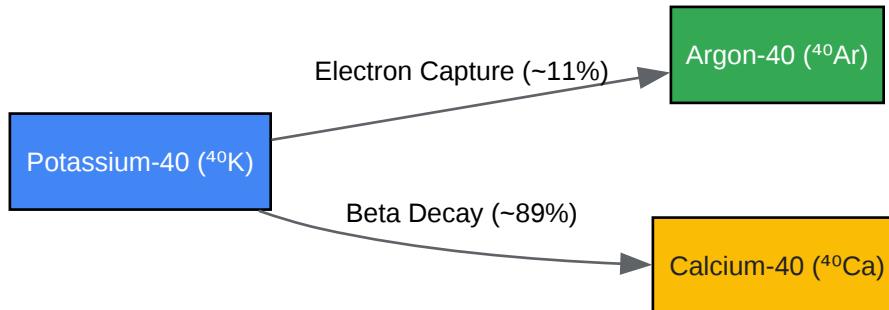
- Sample Loading and Degassing:
 - Precisely weigh the biotite sample and load it into a high-vacuum extraction line.[11]
 - Bake the extraction line to remove any adsorbed atmospheric argon.[11]
- Argon Extraction:
 - Fuse the sample in a molybdenum crucible using a resistance furnace or a laser to release the trapped gases.[11]
- Spike Introduction and Gas Purification:
 - Introduce a known amount of ³⁸Ar spike into the extracted gas. This isotope dilution technique is used to determine the total amount of ⁴⁰Ar.[1]
 - Purify the released gas mixture by removing active gases (e.g., H₂O, CO₂, N₂) using getters.[11]

- Mass Spectrometry:
 - Introduce the purified argon into a mass spectrometer.[11]
 - Measure the isotopic abundances of ^{40}Ar , ^{38}Ar , and ^{36}Ar .[11]

Age Calculation

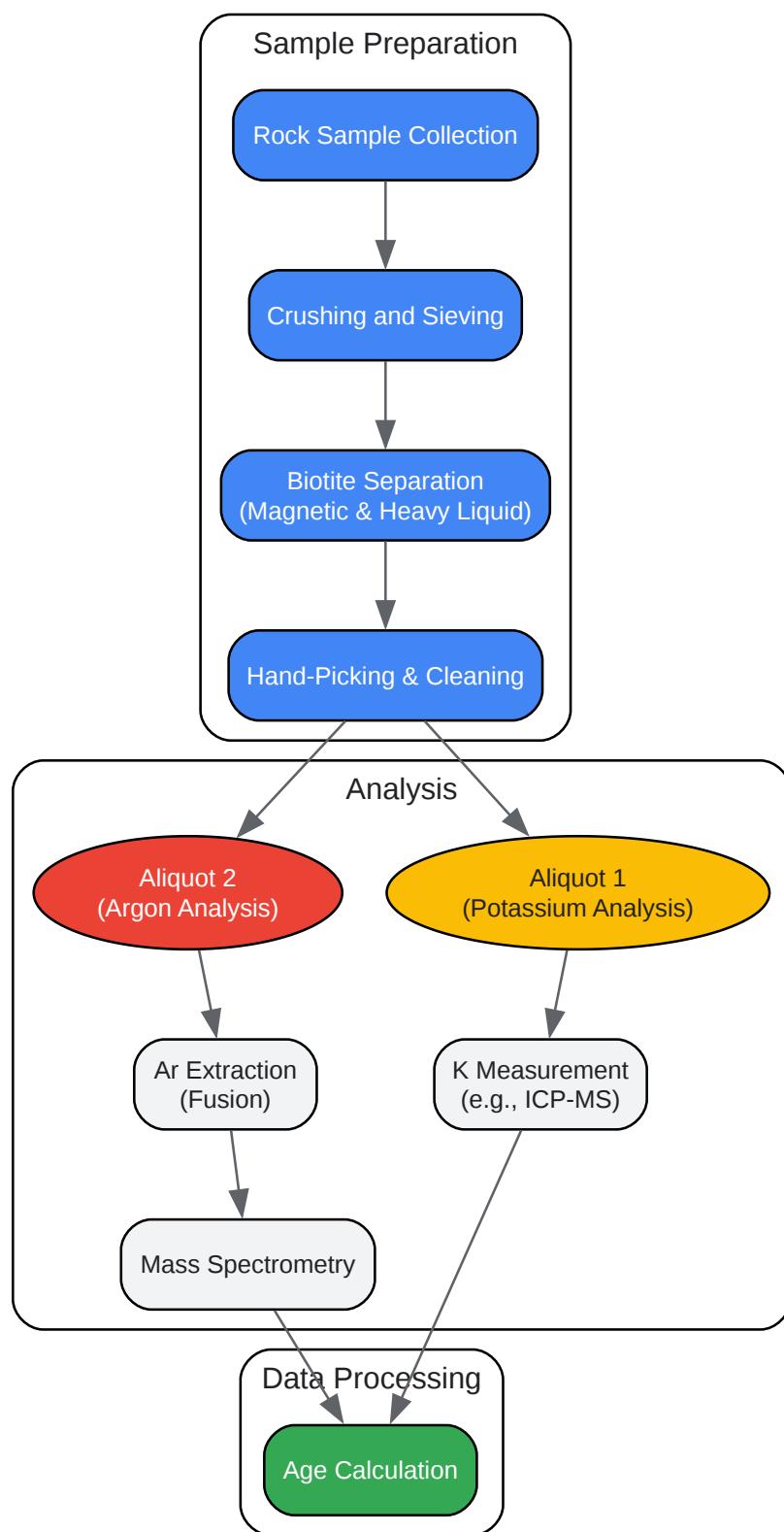
- Calculate Radiogenic $^{40}\text{Ar}:$
 - Determine the amount of atmospheric ^{40}Ar by measuring the amount of ^{36}Ar and using the known atmospheric $^{40}\text{Ar}/^{36}\text{Ar}$ ratio (298.5).[6]
 - Subtract the atmospheric ^{40}Ar from the total measured ^{40}Ar to obtain the amount of radiogenic ^{40}Ar ($^{40}\text{Ar}^*$).[11]
- Calculate ^{40}K Concentration:
 - Using the measured total potassium concentration and the known natural abundance of ^{40}K (0.0117%), calculate the concentration of ^{40}K in the sample.[7]
- Calculate the Age:
 - Use the K-Ar age equation with the calculated values of $^{40}\text{Ar}^*$ and ^{40}K , and the known decay constants for ^{40}K .

Visualizations



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Caption: Branched decay scheme of Potassium-40.

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Caption: Experimental workflow for K-Ar dating.

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